

L-Cystine-³⁴S₂: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: L-Cystine-34S2

Cat. No.: B12420023

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for L-Cystine-³⁴S₂, a stable isotope-labeled form of the amino acid L-Cystine. The incorporation of the heavy isotope of sulfur, ³⁴S, makes this compound an invaluable tool in metabolic research, proteomics, and drug development for tracing and quantifying biological processes. While the isotopic label does not impart radioactivity, the chemical properties of the parent molecule, L-Cystine, dictate the necessary safety precautions.

Chemical and Physical Properties

L-Cystine-³⁴S₂ shares its chemical and physical properties with the naturally abundant L-Cystine. The primary difference is the increased molecular weight due to the presence of two ³⁴S atoms.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄ ³⁴ S ₂	[1]
Molecular Weight	Approximately 244.3 g/mol	[1]
Appearance	White crystalline powder or hexagonal tablets	[2][3]
Melting Point	260-261 °C (decomposes)	[2]
Solubility in Water	0.112 g/L at 25°C	
	0.239 g/L at 50°C	
	0.523 g/L at 75°C	
	1.142 g/L at 100°C	
Solubility in Other Solvents	Insoluble in alcohol. Soluble in aqueous solutions below pH 2 and above pH 8.	
pKa Values (at 35°C)	pK ₁ : 1.0, pK ₂ : 2.1, pK ₃ : 8.02, pK ₄ : 8.71	
Vapor Pressure	Not available	
Odor	Odorless	

Toxicological Data

The toxicological profile of L-Cystine-³⁴S₂ is considered identical to that of L-Cystine.

Metric	Value	Species	Reference
Acute Oral Toxicity (LD ₅₀)	25 g/kg	Rat	
No-Observed-Adverse-Effect Level (NOAEL)	< 500 mg/kg/day	Rat (4-week oral study)	

Human Health Effects:

- May cause mild skin and eye irritation.
- High concentrations of dust may be irritating to the respiratory tract.
- Ingestion of very large doses may cause gastrointestinal upset.
- Daily intake of up to 750 mg of L-Cystine in food supplements is considered unlikely to cause adverse health effects in adults and adolescents.

Hazard Identification and Safety Precautions

L-Cystine is generally considered non-hazardous under GHS classifications. However, as with all laboratory chemicals, prudent safety practices should be observed.

Primary Hazards:

- **Dust Explosion:** Fine dust dispersed in air in sufficient concentrations, and in the presence of an ignition source, is a potential dust explosion hazard.
- **Combustion Products:** Upon combustion, may release toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.

Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses or goggles should be worn.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are recommended.
- **Body Protection:** A laboratory coat should be worn.
- **Respiratory Protection:** If handling large quantities or generating dust, a NIOSH-approved respirator may be necessary.

Experimental Protocols

General Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the packaging for any damage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Avoid exposure to humidity, direct sunlight, and high temperatures, as moisture can cause oxidation and darkening.
- Store with other organic acids and anhydrides.

Weighing and Aliquoting:

- Handle in a well-ventilated area, preferably a chemical fume hood, to minimize dust inhalation.
- Use appropriate tools (e.g., spatula, weigh paper) to handle the solid material.
- Minimize the generation of dust.
- After handling, wash hands thoroughly.

Preparation of Stock Solutions

- Due to its low water solubility, specialized solvents may be required for stock solutions.
- For a 1 mg/mL stock solution in DMSO, ensure the DMSO is new and free of hygroscopic moisture.
- For aqueous solutions, solubility is significantly increased at pH below 2 or above 8.
- Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.

Spill and Emergency Procedures

Spill Response:

- In case of a spill, avoid breathing dust.

- For small spills, moisten the material to prevent dust generation, then sweep it up into a sealed container for disposal.
- Wash the spill site with water after the material has been collected.

First Aid Measures:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.
- Skin Contact: Wash off with plenty of water.
- Inhalation: Move to fresh air. If you feel unwell, seek medical advice.
- Ingestion: Rinse mouth. Do NOT induce vomiting. If a large amount is ingested or if you feel unwell, seek medical attention.

Fire Fighting Measures:

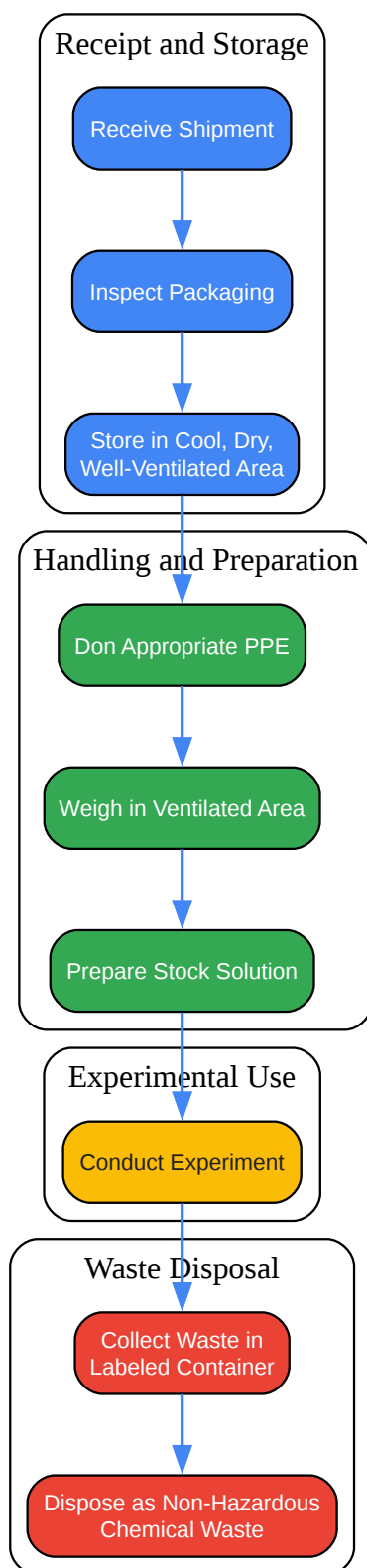
- Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam extinguisher.
- When heated to decomposition, it may emit toxic fumes.

Disposal Guidelines

As L-Cystine-³⁴S₂ is a stable, non-radioactive isotopically labeled compound, its disposal is governed by its chemical properties.

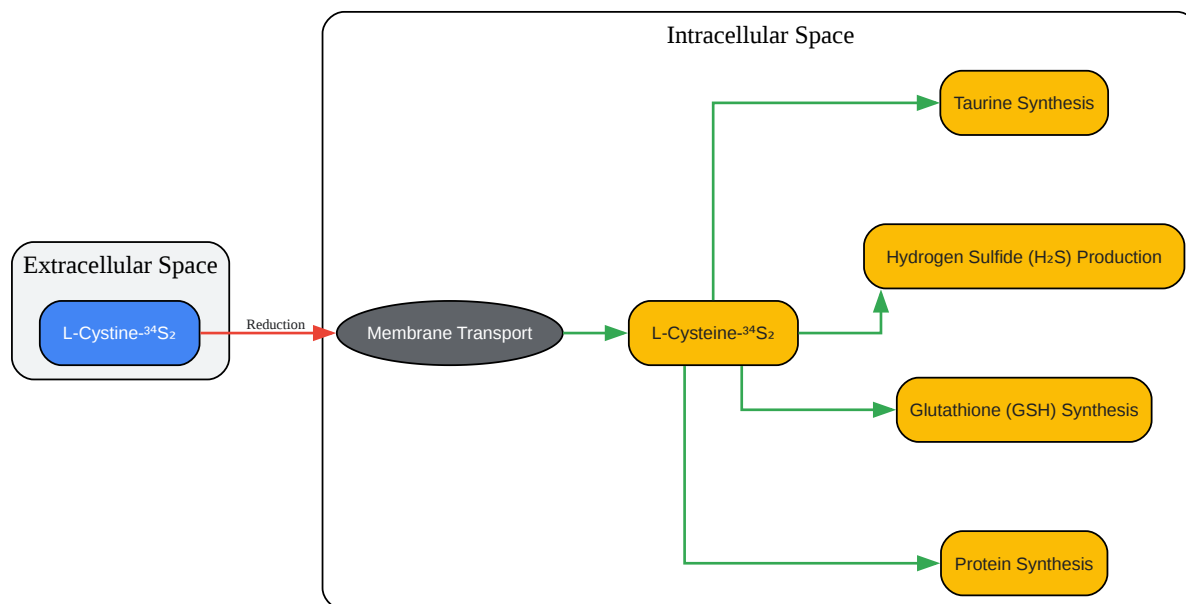
- Dispose of the material in accordance with all applicable national, state, and local regulations for non-hazardous chemical waste.
- Do not discharge into sewers or waterways.
- Contaminated labware (e.g., gloves, pipette tips) should be placed in a sealed bag or container for disposal.

Visualizations



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Safe handling workflow for L-Cystine-³⁴S₂.



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Simplified metabolic fate of L-Cystine-³⁴S₂.

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References

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